

How to dissolve and store AS-99 TFA for experiments

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Application Notes and Protocols for AS-99 TFA

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the dissolution and storage of AS-99 trifluoroacetate (TFA), a potent and selective inhibitor of the ASH1L histone methyltransferase. [1][2] Proper handling and preparation of this compound are critical for ensuring experimental reproducibility and accuracy.

Overview of AS-99 TFA

AS-99 TFA is a first-in-class inhibitor of ASH1L, a histone methyltransferase, with an IC50 of 0.79 μ M and a Kd of 0.89 μ M.[1] It has demonstrated anti-leukemic activity by blocking cell proliferation, inducing apoptosis and differentiation, and downregulating MLL fusion target genes.[1][2] In vivo studies have shown its efficacy in reducing leukemia burden in mouse models. AS-99 is supplied as a trifluoroacetate (TFA) salt, which may require consideration for certain biological experiments.

Physicochemical Properties and Solubility

AS-99 TFA is a light yellow to yellow solid. Its key properties and solubility are summarized in the table below.



Property	Value	Reference
Molecular Formula	C29H31F6N5O5S2	
Molecular Weight	707.71 g/mol	-
Appearance	Light yellow to yellow solid	-
Solubility in DMSO	100 mg/mL (141.30 mM) or 250 mg/mL (353.25 mM)	-
Solubility in Water	12.5 mg/mL (17.66 mM)	-

Note: Ultrasonic assistance is recommended for dissolution in both DMSO and water. The use of newly opened, anhydrous DMSO is advised as hygroscopic DMSO can negatively impact solubility.

Experimental Protocols

The following protocol describes the preparation of a concentrated stock solution in Dimethyl Sulfoxide (DMSO), which can then be further diluted in aqueous buffers for experimental use. This is a standard method for dissolving hydrophobic compounds for biological assays.

Materials:

- AS-99 TFA lyophilized powder
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile, low-retention polypropylene microcentrifuge tubes
- Vortex mixer
- · Water bath sonicator
- Sterile aqueous buffer (e.g., PBS)

Protocol for Preparing a 10 mM DMSO Stock Solution:



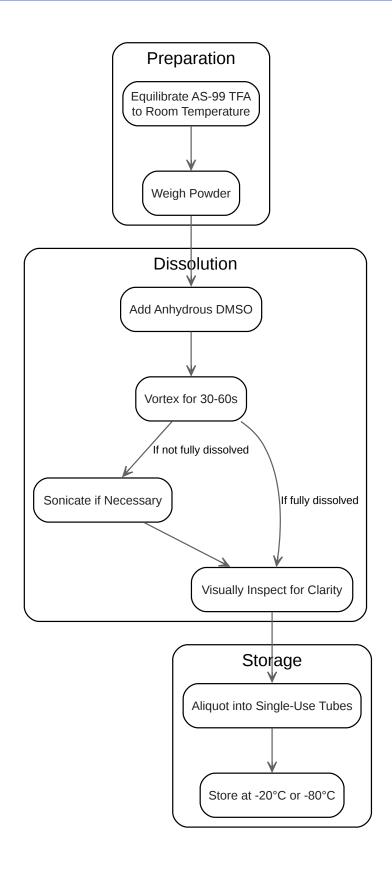




- Equilibrate: Allow the vial of lyophilized AS-99 TFA to reach room temperature before opening to prevent moisture condensation.
- Weigh: Carefully weigh the desired amount of AS-99 TFA powder in a sterile microcentrifuge tube.
- Add Solvent: Add the calculated volume of anhydrous, sterile DMSO to achieve a 10 mM stock solution. For example, to prepare a 10 mM stock solution from 1 mg of AS-99 TFA (MW: 707.71 g/mol), add 141.3 μL of DMSO.
- Dissolve: Vortex the tube for 30-60 seconds. If the compound does not fully dissolve, sonicate the solution in a water bath for 5-10 minutes.
- Inspect: Visually confirm that the solution is clear and free of any particulates.
- Aliquot: Dispense the stock solution into single-use aliquots in sterile, low-retention polypropylene microcentrifuge tubes to minimize freeze-thaw cycles.

Workflow for Dissolving AS-99 TFA





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Caption: Workflow for the dissolution of AS-99 TFA.



Preparation of Aqueous Working Solutions:

- Thaw: Thaw a single aliquot of the AS-99 TFA DMSO stock solution at room temperature.
- Dilute: To minimize precipitation, add the DMSO stock solution dropwise to the sterile aqueous buffer while gently vortexing. For example, to prepare a 10 μM working solution in 1 mL of buffer, add 1 μL of the 10 mM DMSO stock solution.

For in vivo experiments, it is recommended to prepare the working solution fresh on the day of use.

Proper storage of AS-99 TFA is crucial for maintaining its stability and activity.

Form	Storage Temperature	Duration	Special Conditions
Lyophilized Powder	-20°C or -80°C	Several years	Store in a desiccator, protected from light, and under nitrogen.
Stock Solution in DMSO	-80°C	Up to 6 months	Protect from light and store under nitrogen. Aliquoting is highly recommended.
Stock Solution in DMSO	-20°C	Up to 1 month	Protect from light and store under nitrogen. Aliquoting is highly recommended.
Aqueous Working Solution	2-8°C	≤ 24 hours	Prepare fresh daily.

Considerations for the Trifluoroacetate (TFA) Salt

AS-99 is supplied as a TFA salt, a common counterion resulting from the purification process of synthetic peptides and small molecules. While generally acceptable for many experiments, residual TFA can be toxic and may interfere with certain biological assays. If your experiments







are sensitive to TFA, consider exchanging it for a more biologically compatible salt, such as hydrochloride (HCl) or acetate.

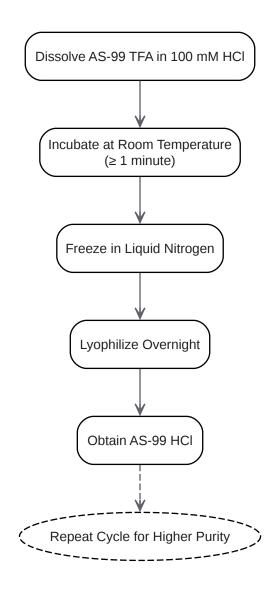
Protocol for TFA/HCI Exchange:

This protocol is adapted from standard procedures for peptide TFA salt exchange.

- Dissolve: Dissolve the AS-99 TFA in 100 mM HCl.
- Incubate: Let the solution stand at room temperature for at least one minute.
- Freeze: Flash-freeze the solution in liquid nitrogen.
- Lyophilize: Lyophilize the frozen solution overnight to obtain the hydrochloride salt of AS-99.
- Repeat (Optional): This process can be repeated to further reduce the TFA content.

Workflow for TFA/HCI Exchange





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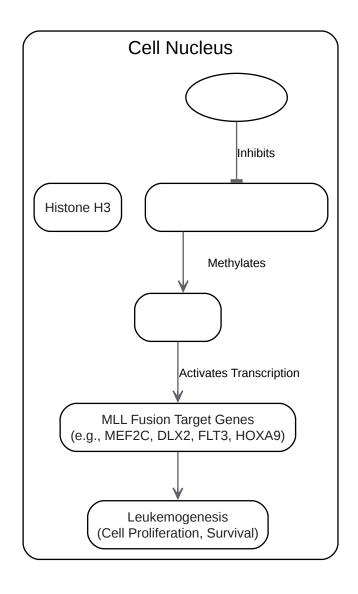
Caption: Workflow for TFA to HCl salt exchange.

Signaling Pathway of AS-99

AS-99 acts as an inhibitor of the ASH1L enzyme, which is a histone methyltransferase. Specifically, it targets the methylation of histone H3 at lysine 36 (H3K36me2), a mark associated with transcriptional activation. By inhibiting ASH1L, AS-99 leads to the downregulation of MLL fusion target genes that are critical for leukemogenesis.

Simplified Signaling Pathway of AS-99 Action





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Caption: AS-99 inhibits ASH1L-mediated H3K36 methylation.

Safety and Handling

AS-99 TFA is intended for research use only and should be handled by qualified professionals in a laboratory setting. When handling the compound, follow standard safety protocols:

- Personal Protective Equipment (PPE): Wear appropriate PPE, including gloves, a lab coat, and safety goggles.
- Ventilation: Use in a well-ventilated area to avoid inhalation of dust or aerosols.



- Contact: Avoid contact with skin and eyes. In case of contact, flush immediately with plenty of water.
- Storage: Store in a tightly sealed container in a cool, well-ventilated area, away from incompatible materials.

For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

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References

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- 2. AS-99 TFA|CAS |DC Chemicals [dcchemicals.com]
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